

A Comprehensive Technical Guide to 3-Methoxyphthalide

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Compound of Interest

Compound Name: 3-Methoxyphthalide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methoxyphthalide, systematically known as 3-methoxy-2-benzofuran-1(3H)-one, is a chemical compound belonging to the phthalide class of lactones. Its structure, characterized by a methoxy group at the 3-position of the isobenzofuranone core, makes it a subject of interest in organic synthesis and medicinal chemistry. This technical guide provides an in-depth overview of its chemical identity, properties, synthesis, and potential applications relevant to the scientific community.

Chemical Identification

Identifier	Value
IUPAC Name	3-methoxy-2-benzofuran-1(3H)-one
CAS Number	4122-57-0
Molecular Formula	C ₉ H ₈ O ₃
Molecular Weight	164.16 g/mol
Synonyms	3-Methoxyphthalide

Physicochemical and Spectroscopic Data

A comprehensive collection of quantitative data for **3-Methoxyphthalide** is crucial for its application in research and development. The following table summarizes key physical and spectroscopic properties.

Property	Value	Source
Melting Point	113.4–114.7 °C (for the related isomer 5-methoxyisobenzofuran-1(3H)-one)	[1]
Boiling Point	Not available	
Solubility	Not available	
¹ H NMR (300 MHz, CDCl ₃) δ (ppm)	3.89 (s, 3H, -OCH ₃), 5.25 (s, 2H, -CH ₂ -), 6.91 (d, J = 0.6 Hz, 1H, Ar-H), 7.02 (dd, J = 8.4, 0.6 Hz, 1H, Ar-H) (for the related isomer 5-methoxyisobenzofuran-1(3H)-one)	[1]
¹³ C NMR (75 MHz, CDCl ₃) δ (ppm)	56.1, 69.3, 106.2, 116.7, 118.2, 127.4, 149.6, 164.9, 171.1 (for the related isomer 5-methoxyisobenzofuran-1(3H)-one)	[1]
IR (cm ⁻¹)	3032, 2922, 2852, 1736, 1601, 1489, 1452, 1361, 1333, 1261, 1146, 1036, 986, 773 (for the related isomer 5-methoxyisobenzofuran-1(3H)-one)	[1]
Mass Spectrum (HR-EIMS m/z)	[M+H] ⁺ Calcd for C ₉ H ₈ O ₃ : 165.0552; Found: 165.0606 (for the related isomer 5-methoxyisobenzofuran-1(3H)-one)	[1]

Note: Some of the provided data pertains to the closely related isomer, 5-methoxyisobenzofuran-1(3H)-one, due to the limited availability of specific data for the 3-methoxy isomer. This information can serve as a valuable reference point for characterization.

Synthesis of Phthalide Derivatives: Experimental Protocols

While a specific protocol for the synthesis of **3-Methoxyphthalide** is not readily available in the reviewed literature, a general and adaptable method for the synthesis of a related compound, 5-methoxyisobenzofuran-1(3H)-one, is presented below. This protocol can be modified by starting with the appropriate regioisomer of methoxybenzoic acid to yield **3-Methoxyphthalide**.

Synthesis of 5-Methoxyisobenzofuran-1(3H)-one[1]

This procedure involves a palladium-catalyzed carbonylation reaction.

Materials:

- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Potassium bicarbonate (KHCO_3)
- 4-Methoxybenzoic acid
- Dibromomethane (CH_2Br_2)
- Anhydrous solvent (e.g., DMF or DMSO)
- Celite

Procedure:

- A reaction tube equipped with a magnetic stir bar is charged with palladium(II) acetate (0.1 eq), potassium bicarbonate (2.5 eq), and 4-methoxybenzoic acid (1.0 eq).
- The tube is sealed with a Teflon cap, and the reaction mixture is stirred in dibromomethane (as the solvent and carbonyl source) at 140 °C for 18 hours.

- After cooling to room temperature, the mixture is filtered through a pad of Celite.
- The filtrate is concentrated under reduced pressure.
- The resulting residue is purified by silica gel column chromatography using a mixture of hexane and ethyl acetate (e.g., 2:1 v/v) as the eluent to afford the desired product.

Potential Applications in Drug Discovery and Development

Phthalide derivatives are recognized for their diverse biological activities, making them attractive scaffolds in drug discovery.^{[2][3]} While specific studies on **3-Methoxyphthalide** are limited, the broader class of phthalides has demonstrated a range of pharmacological properties, including:

- Anti-inflammatory effects: Some phthalides have been shown to inhibit the production of pro-inflammatory mediators.^[3]
- Antioxidant activity: The phthalide core can be substituted to enhance its antioxidant properties.^[3]
- Anxiolytic potential: Certain phthalimide derivatives, which share structural similarities, have been investigated for their anxiolytic effects, suggesting a potential area of exploration for phthalides.

The methoxy group in **3-Methoxyphthalide** can influence its pharmacokinetic and pharmacodynamic properties, potentially enhancing its interaction with biological targets. Further research is warranted to explore the specific biological activities of this compound.

Logical Workflow for Phthalide Synthesis

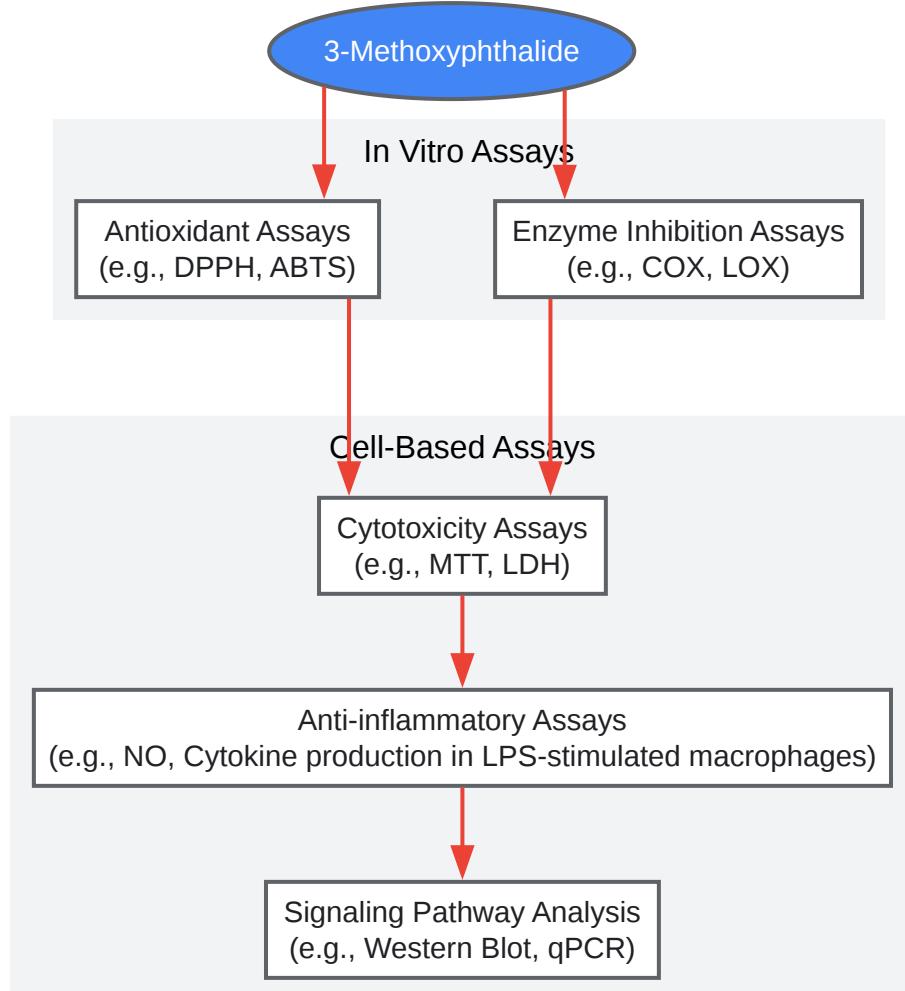
The synthesis of functionalized phthalides often follows a logical progression from starting materials to the final product. The following diagram illustrates a generalized workflow for the synthesis of a methoxy-substituted phthalide, adaptable for the synthesis of **3-Methoxyphthalide**.

Caption: Generalized workflow for the synthesis of methoxy-substituted phthalides.

Experimental Design for Biological Screening

For researchers interested in the pharmacological potential of **3-Methoxyphthalide**, a logical experimental workflow for initial biological screening is outlined below. This workflow progresses from in vitro assays to more complex cell-based models.

Experimental Workflow for Biological Screening of 3-Methoxyphthalide



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Caption: A stepwise workflow for the initial biological evaluation of **3-Methoxyphthalide**.

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